

Ogerin Analogue 1: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Ogerin analogue 1

Cat. No.: B12042187

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Introduction

Ogerin is a small molecule that has garnered significant attention in biomedical research for its role as a selective positive allosteric modulator (PAM) of the G protein-coupled receptor 68 (GPR68), also known as Ovarian Cancer G protein-coupled Receptor 1 (OGR1). While the query specifies "**Ogerin analogue 1**," the prominent compound in literature is Ogerin itself, with more potent analogues like MS48107 being developed from its scaffold.[\[1\]](#)[\[2\]](#) This guide will focus on the research applications of Ogerin as the foundational analogue, detailing its mechanism of action, experimental protocols, and quantitative data. GPR68 is a proton-sensing receptor activated by extracellular acidosis and mechanical stimuli, playing roles in various physiological and pathological processes.[\[3\]](#)[\[4\]](#) Ogerin's ability to modulate GPR68 activity has made it a valuable tool in studying conditions such as fibrotic diseases, neurological disorders, and cancer.[\[4\]](#)[\[5\]](#)

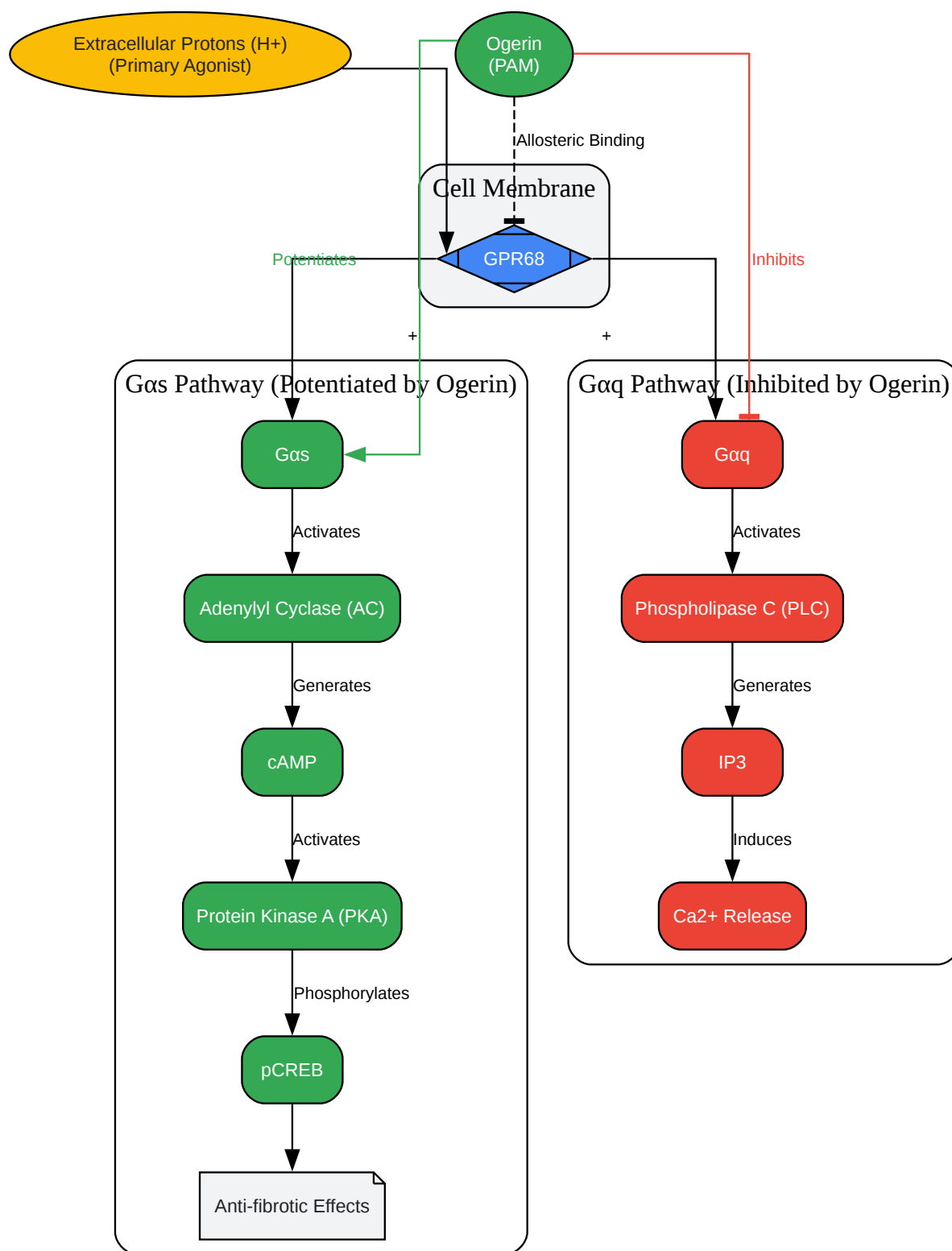
Mechanism of Action

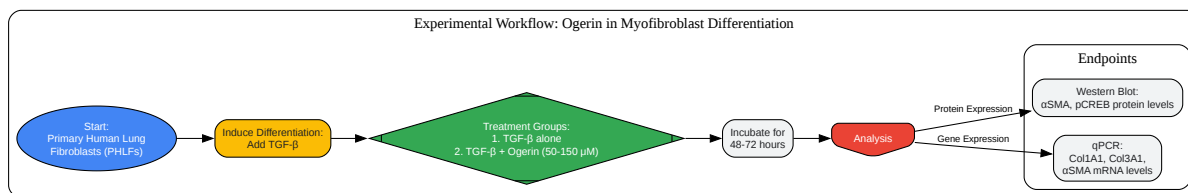
Ogerin functions as a biased positive allosteric modulator of GPR68.[\[3\]](#)[\[6\]](#) This means it binds to a site on the receptor distinct from the primary agonist (proton) binding site and selectively

enhances the receptor's signaling through a specific pathway. GPR68 is known to couple to multiple G protein pathways, primarily Gαq/11 and Gαs.[3]

- **Biased Modulation:** Ogerin potentiates the proton-induced activation of the Gαs pathway while concurrently inhibiting the Gαq pathway.[6]
- **Gαs Pathway Activation:** Activation of the Gαs pathway leads to the stimulation of adenylyl cyclase, which in turn increases intracellular cyclic adenosine monophosphate (cAMP) levels.[6] This subsequently activates Protein Kinase A (PKA) and leads to the phosphorylation of downstream targets like the cAMP response element-binding protein (CREB).[6][7]
- **Gαq Pathway Inhibition:** The proton-mediated activation of the Gαq pathway, which results in phospholipase C-β (PLC-β) activation and an increase in cytosolic calcium ions ([Ca²⁺]_{cyt}), is reduced by Ogerin.[3][4]

This biased agonism is a key feature of Ogerin, allowing researchers to dissect the differential roles of Gαs and Gαq signaling downstream of GPR68 activation.





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